

A Comprehensive Technical Guide to 3,5-Dichlorosalicylic Acid

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Compound of Interest

Compound Name: 3,5-Dichlorosalicylic acid

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3,5-Dichlorosalicylic acid, with the CAS number 320-72-9, is a halogenated derivative of salicylic acid. This white crystalline powder holds significant interest in various scientific domains, particularly in medicinal chemistry and drug development.^{[1][2]} Its bio-active properties, notably as a potential inhibitor of human 20 α -hydroxysteroid dehydrogenase, have positioned it as a molecule of interest for further investigation.^{[1][2]} This technical guide provides an in-depth overview of its physicochemical properties, synthesis, analytical methods, and known biological activities, serving as a valuable resource for researchers and professionals in the field.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **3,5-Dichlorosalicylic acid** is fundamental for its application in research and development. The key properties are summarized in the table below.

Property	Value	Reference
CAS Number	320-72-9	[3]
Molecular Formula	C ₇ H ₄ Cl ₂ O ₃	[3]
Molecular Weight	207.01 g/mol	[3]
Appearance	White crystalline powder	[1]
Melting Point	220-222 °C	[2]
Boiling Point	Sublimes with slight decomposition	[3]
Solubility	Slightly soluble in hot water; very soluble in alcohol and ether. Soluble in methanol.	[3]
pKa	Data not explicitly available, but is part of the IUPAC Digitized pKa Dataset.	[3]

Synthesis and Chemical Reactivity

The primary synthesis route for **3,5-Dichlorosalicylic acid** involves the direct chlorination of salicylic acid. This process can be further elaborated into a multi-step reaction for specific applications.

Experimental Protocol: Synthesis of 3,5-Dichlorosalicylic Acid

This protocol is based on the general principle of electrophilic aromatic substitution, specifically the chlorination of salicylic acid.

Materials:

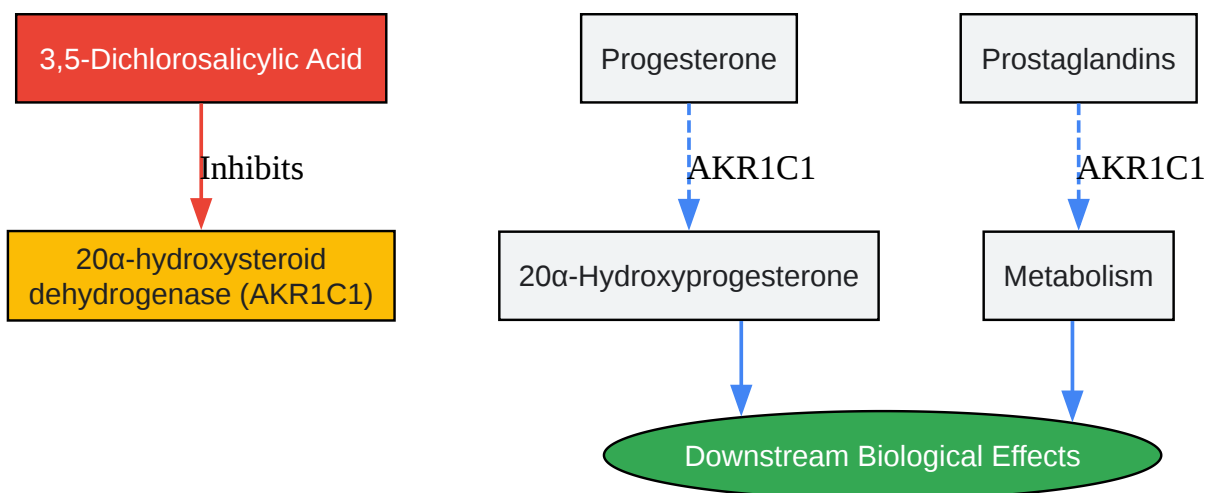
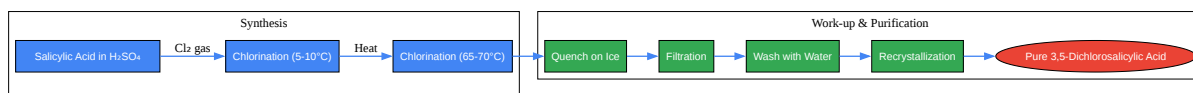
- Salicylic acid
- Concentrated sulfuric acid (96-98%)

- Chlorine gas
- Ice
- Water-immiscible aromatic hydrocarbon solvent (e.g., xylene)
- Alcohol (C₃-C₂₀)

Procedure:

- A solution of salicylic acid is prepared in concentrated sulfuric acid.
- The solution is cooled to a temperature below 35°C (preferably 5°-10°C) and stirred vigorously.
- Gaseous chlorine is passed through the solution until the salicylic acid is predominantly converted to a mixture of monochlorosalicylic acids.
- The reaction temperature is then raised to about 50°-75°C (preferably 65°-70°C) and chlorination is continued.
- The progress of the reaction to form **3,5-dichlorosalicylic acid** can be monitored by techniques such as gas phase chromatography.
- Upon completion, the reaction mixture is cooled and poured onto ice.
- The precipitated **3,5-dichlorosalicylic acid** is then collected by filtration and washed with water.
- Further purification can be achieved by recrystallization from a suitable solvent.

Logical Workflow for Synthesis and Purification:



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References

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- 3. 3,5-Dichlorosalicylic acid | C₇H₄Cl₂O₃ | CID 9445 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 3,5-Dichlorosalicylic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146607#3-5-dichlorosalicylic-acid-cas-number-320-72-9]

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